

# Methyl dodec-3-enoate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl dodec-3-enoate

Cat. No.: B15490136

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## Technical Dossier: Methyl Dodec-3-enoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **methyl dodec-3-enoate**, focusing on its molecular formula and weight. While specific experimental data for the 3-enoate isomer is not readily available in public databases, the fundamental properties can be reliably determined based on its chemical structure and comparison with its isomers.

## Core Chemical Data

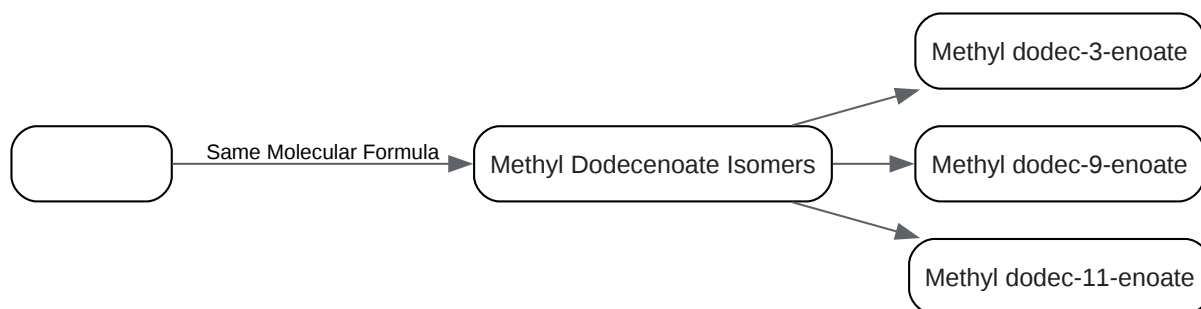
**Methyl dodec-3-enoate** is an unsaturated fatty acid methyl ester. Its structure consists of a 12-carbon chain (dodec) with a double bond located at the third carbon position, esterified with a methyl group. The presence of the double bond means it has two fewer hydrogen atoms than its saturated counterpart, methyl dodecanoate.

The key quantitative data for **methyl dodec-3-enoate** is summarized in the table below. These values are consistent for all isomers of methyl dodecenoate, such as methyl dodec-11-enoate and methyl dodec-9-enoate, as they share the same atomic composition.

Property	Value	Citation
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>2</sub>	[1][2]
Molecular Weight	212.33 g/mol	[1][2]
Exact Mass	212.177630004 Da	[1]

## Logical Relationship of Isomers

The relationship between **methyl dodec-3-enoate** and its isomers is based on the position of the double bond within the twelve-carbon chain. This structural difference, known as positional isomerism, does not alter the overall atomic count, and therefore, the molecular formula and molecular weight remain constant across these isomers.



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### Isomeric Relationship Diagram

As illustrated, all positional isomers of methyl dodecenoate share the identical molecular formula.

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## References

- 1. Methyl dodec-11-enoate | C<sub>13</sub>H<sub>24</sub>O<sub>2</sub> | CID 543920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 9-dodecenoate | C<sub>13</sub>H<sub>24</sub>O<sub>2</sub> | CID 534675 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)